

Bond Strength of Panavia TC to Lithium Disilicate: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Panavia TC*

Cat. No.: *B1179519*

[Get Quote](#)

This guide provides a comprehensive comparison of the bond strength of **Panavia TC** resin cement to lithium disilicate, benchmarked against other commercially available resin cements. The data presented is compiled from various in-vitro studies, offering researchers, scientists, and dental professionals a consolidated resource for evaluating the performance of these materials.

Comparative Analysis of Shear Bond Strength

The efficacy of a resin cement's bond to a ceramic restoration is a critical determinant of the clinical success and longevity of the restoration. The following table summarizes the shear bond strength (SBS) of **Panavia TC** and its variants, alongside other commonly used resin cements, when bonded to lithium disilicate. The data is collated from multiple studies, and it is important to note that variations in experimental conditions can influence the results.

Resin Cement	Mean Shear Bond Strength (MPa)	Standard Deviation (MPa)	Storage/Testing Conditions
Panavia V5	37.0[1]	6.5[1]	24 hours water storage at 37°C[1]
Panavia SA Cement Universal	Exceptional initial bond strength	-	24 hours storage[2]
Panavia F	-	-	Exhibited strong bond strengths after 14 days of water storage followed by thermal cycling[3]
Panavia 21	5.8 (Water Stored) / 2.4 (Thermocycled)[4]	4.0 (Water Stored) / 2.9 (Thermocycled)[4]	Water stored and thermocycled conditions[4]
Variolink N	14.19[5]	0.76[5]	Not specified[5]
Variolink II	23.2 (Thermocycled) [4]	7.5[4]	Thermocycled conditions[4]
Variolink Esthetic DC	-	-	One of the highest bond strengths after thermocycling[6]
RelyX ARC	28.7[4]	3.9[4]	Water stored conditions[4]
RelyX Unicem	-	-	Exhibited strong bond strengths after 14 days of water storage followed by thermal cycling[3]
RelyX U100	5.48 (Without Thermocycling) / 6.36 (With Thermocycling) [3]	-	Without and with thermocycling[3]

Multilink N	10.7 (Without Thermocycling) / 15.59 (With Thermocycling)[3][5]	0.75[5]	Without and with thermocycling[3]
Multilink Speed	5.46[5]	0.66[5]	Not specified[5]
Light-cured resin cement	26.61[7]	5.16[7]	Not specified[7]
Dual-cured resin cement	17.76[7]	4.67[7]	Not specified[7]
Pre-heated resin composite	15.58[7]	3.36[7]	Not specified[7]

Note: The performance of resin cements can be influenced by various factors including the specific type of lithium disilicate used, surface treatment protocols, and aging conditions.

Experimental Protocols

The bond strength of resin cements to lithium disilicate is evaluated through a series of standardized laboratory procedures. The following outlines a typical experimental workflow for shear bond strength testing.

Specimen Preparation

Lithium disilicate blocks are sectioned into standardized dimensions (e.g., 10 mm length x 5 mm width x 2 mm thickness)[8][9]. These blocks are then embedded in acrylic resin, leaving the bonding surface exposed. The exposed ceramic surface is polished to create a standardized, flat surface.

Surface Treatment of Lithium Disilicate

The prepared lithium disilicate surfaces undergo specific treatments to enhance micromechanical and chemical bonding with the resin cement. A common and effective protocol involves:

- Hydrofluoric Acid (HF) Etching: The ceramic surface is etched with hydrofluoric acid (typically 5% for 20 seconds or 9.5-10% for 20-40 seconds) to create microporosities, which increases the surface area for bonding[10][11][12].
- Silane Application: After etching, a silane coupling agent is applied to the surface. Silane acts as a chemical bridge between the inorganic ceramic and the organic resin matrix of the cement[13].

Bonding Procedure

A cylindrical mold is placed on the treated ceramic surface. The resin cement is then injected into the mold and light-cured according to the manufacturer's instructions. For dual-cured or self-cured cements, the material is allowed to set for a specified period.

Storage and Aging

After the bonding procedure, the specimens are typically stored in distilled water at 37°C for 24 hours to allow for complete polymerization and hydration[1]. To simulate the effects of the oral environment over time, some studies employ artificial aging methods such as thermocycling, which subjects the specimens to alternating hot and cold water baths for a specified number of cycles[3][4][14].

Shear Bond Strength Testing

The shear bond strength is measured using a universal testing machine. A shearing force is applied to the base of the resin cement cylinder at a constant crosshead speed until debonding occurs. The force required to cause failure is recorded and the shear bond strength is calculated in megapascals (MPa) by dividing the failure load by the bonded surface area.

Experimental Workflow Diagram

The following diagram illustrates the typical workflow for evaluating the shear bond strength of resin cements to lithium disilicate.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for shear bond strength testing of resin cements to lithium disilicate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. panaviacements.com [panaviacements.com]
- 2. dentaladvisor.com [dentaladvisor.com]
- 3. thejcdp.com [thejcdp.com]
- 4. Shear bond strength of composite resin cements to lithium disilicate ceramics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Comparative analysis of shear bond strength of lithium disilicate samples cemented using different resin cement systems: An in vitro study - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Shear Bond Strength of Resin Luting Materials to Lithium Disilicate Ceramic: Correlation between Flexural Strength and Modulus of Elasticity - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Evaluation of Shear Bond Strength of Lithium Disilicate Veneers Using Pre-heated Resin Composite With Two Conventional Resin Cements: An In Vitro Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Shear bond strength between resin cement and lithium disilicate ceramics after intrinsic staining | Research, Society and Development [rsdjournal.org]
- 9. discovery.researcher.life [discovery.researcher.life]

- 10. Effect of Different Surface Treatments of Lithium Disilicate on the Adhesive Properties of Resin Cements - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. Exploring how surface treatments affect the bond stability of lithium disilicate ceramic to resin cement during try-in - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Enhanced bonding strength between lithium disilicate ceramics and resin cement by multiple surface treatments after thermal cycling - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Bond Strength of Panavia TC to Lithium Disilicate: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1179519#validation-of-panavia-tc-s-bond-strength-to-lithium-disilicate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com